

A Technical Guide to the Physicochemical Properties of 1,3-Diethylurea

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Compound of Interest

Compound Name: 1,3-Diethylurea

Cat. No.: B146665

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the melting and boiling points of **1,3-Diethylurea**, a chemical intermediate with applications in various industrial and scientific fields, including pharmaceuticals.^[1] This document outlines its key physical properties, detailed experimental protocols for their determination, and a visualization of a common synthetic pathway.

Core Physicochemical Data

1,3-Diethylurea is a symmetrically substituted urea derivative. At room temperature, it exists as a white crystalline solid.^[2] It is soluble in polar solvents like water.^{[1][3][4]}

The accurate determination of its melting and boiling points is crucial for its identification, purity assessment, and application in chemical synthesis and drug development. The following table summarizes these critical quantitative data.

| Property | Value | Conditions |
|---------------|------------------------------------|-------------------|
| Melting Point | 112-113 °C ^{[1][4][5][6]} | Standard Pressure |
| Boiling Point | 263.33 °C | 760 mmHg |

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the melting and boiling points of **1,3-Diethylurea**.

Melting Point Determination: Capillary Method

The capillary method is a widely used and reliable technique for determining the melting point of a solid crystalline compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil or silicone oil for Thiele tube)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **1,3-Diethylurea** is finely ground using a mortar and pestle to ensure a uniform particle size.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is achieved.
- Apparatus Setup: The packed capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the melting point apparatus.
- Heating: The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear

liquid is recorded as the end of the melting range. For pure **1,3-Diethylurea**, this range is expected to be narrow.

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of a liquid. Since **1,3-Diethylurea** is a solid at room temperature, it must first be melted to determine its boiling point.

Apparatus:

- Thiele tube
- Micro boiling point tube (or a small test tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating medium (e.g., high-boiling mineral oil)
- Bunsen burner or hot plate

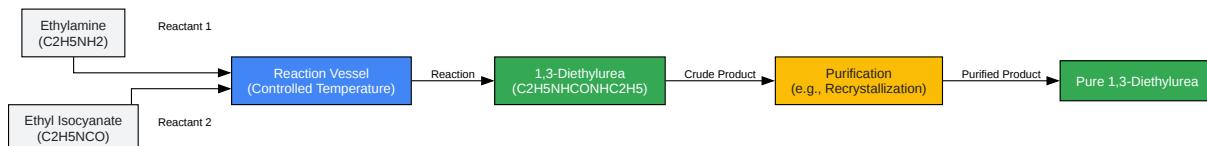
Procedure:

- Sample Preparation: A small amount of **1,3-Diethylurea** is placed in the micro boiling point tube and gently heated until it melts.
- Capillary Inversion: A capillary tube, sealed at one end, is inverted (open end down) and placed into the molten **1,3-Diethylurea** in the micro boiling point tube.
- Apparatus Assembly: The micro boiling point tube with the inverted capillary is attached to a thermometer. This assembly is then secured in a Thiele tube containing the heating medium.
- Heating: The side arm of the Thiele tube is gently heated, causing the heating medium to circulate and heat the sample uniformly.

- Observation: As the temperature rises, air trapped in the inverted capillary will expand and exit as a slow stream of bubbles. The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tip.
- Cooling and Measurement: The heat source is then removed. As the apparatus cools, the stream of bubbles will slow down and eventually stop. The exact temperature at which the liquid just begins to be drawn back into the capillary tube is recorded as the boiling point of **1,3-Diethylurea**.

Synthetic Pathway Visualization

A common industrial method for the synthesis of symmetrically substituted ureas like **1,3-Diethylurea** involves the reaction of an amine with phosgene or an isocyanate. The following diagram illustrates a generalized workflow for the synthesis of **1,3-Diethylurea** from ethylamine and ethyl isocyanate.



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Caption: Generalized synthesis workflow for **1,3-Diethylurea**.

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